

molecular weight and formula of Tristearin-d9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tristearin-d9*

Cat. No.: *B1456414*

[Get Quote](#)

This technical guide provides the molecular weight and formula for **Tristearin-d9**, a deuterated form of Tristearin. This information is crucial for researchers, scientists, and drug development professionals working with stable isotope-labeled compounds in various applications, including metabolic studies and mass spectrometry-based quantification.

Physicochemical Properties of Tristearin-d9

The incorporation of nine deuterium atoms into the Tristearin molecule results in a corresponding increase in its molecular weight. The chemical formula is adjusted to reflect the presence of deuterium.

Property	Value
Chemical Formula	C57H101D9O6
Molecular Weight	900.54 g/mol
CAS Number	285979-76-2[1][2][3]

Experimental Protocols

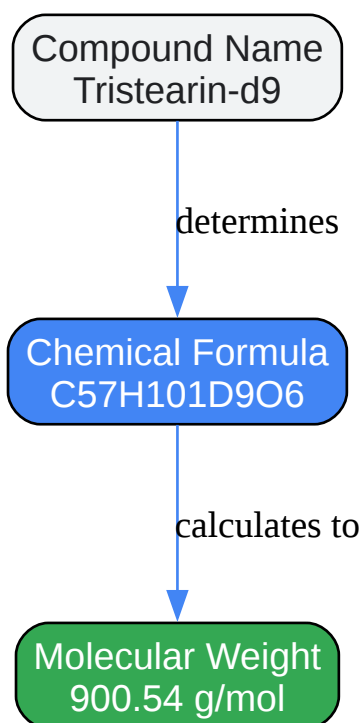
The determination of the molecular weight and formula of isotopically labeled compounds like **Tristearin-d9** is typically achieved through mass spectrometry.

Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of **Tristearin-d9** is prepared in an appropriate organic solvent (e.g., chloroform, methanol).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using a soft ionization technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI), to minimize fragmentation and preserve the molecular ion.
- **Mass Analysis:** The ionized molecules are guided into a high-resolution mass analyzer, such as an Orbitrap or a Time-of-Flight (TOF) analyzer.
- **Data Acquisition:** The mass-to-charge ratio (m/z) of the ions is measured with high accuracy.
- **Data Analysis:** The elemental composition is determined from the accurate mass measurement, confirming the molecular formula of $C_{57}H_{101}D_9O_6$. The monoisotopic mass is calculated, and this, along with the isotopic pattern, confirms the identity and isotopic purity of the compound. The molecular weight is derived from this data.

Logical Relationship of Tristearin-d9 Properties

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its resulting molecular weight.



[Click to download full resolution via product page](#)

Relationship between **Tristearin-d9** and its key properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Glyceryl Tri(octadecanoate-18,18,18-d3) | LGC Standards [lgcstandards.com]
- 3. Tristearin-d9 | 285979-76-2 [sigmaaldrich.com]
- To cite this document: BenchChem. [molecular weight and formula of Tristearin-d9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1456414#molecular-weight-and-formula-of-tristearin-d9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com